

3-Chloro-4-methoxyphenethylamine: Technical Guide for Neuroscience Research

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Compound of Interest

Compound Name: 3-Chloro-4-methoxyphenethylamine

CAS No.: 7569-87-1

Cat. No.: B1586336

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Part 1: Executive Summary & Chemical Profile

3-Chloro-4-methoxyphenethylamine is a structural probe used in neuropharmacology to map the steric and electronic requirements of monoamine transporters and receptors. Unlike the widely known 2,5-dimethoxy (2C-series) or 4-methoxy (PMA) analogs, this specific 3,4-substitution pattern offers a unique lipophilic and electronic profile, making it a critical scaffold for developing selective TAAR1 agonists and investigating metabolic stability in phenethylamine libraries.

Chemical Identity

- IUPAC Name: 2-(3-Chloro-4-methoxyphenyl)ethanamine
- Common Abbreviation: 3-Cl-4-OMe-PEA
- Molecular Formula: C

H

CINO

- Molecular Weight: 185.65 g/mol
- Key Structural Feature: The 3-chloro substituent provides steric bulk and lipophilicity (value > 0) at the meta position, preventing metabolic deactivation often seen with simple hydroxylation, while the 4-methoxy group mimics the hydrogen-bond accepting capacity of the para-hydroxyl group in neurotransmitters like dopamine.

Property	Value	Relevance to Research
LogP (Predicted)	~2.1 - 2.4	Moderate lipophilicity; crosses Blood-Brain Barrier (BBB) effectively.
pKa	~9.5 (Amine)	Exists primarily as a cation at physiological pH (7.4), essential for Aspartate binding in GPCRs.
H-Bond Donors	1 (Amine)	Critical for anchoring in the orthosteric binding pocket.
PSA	~35 Å ²	Favorable for CNS penetration.

Part 2: Neuroscience Applications & Mechanism

Trace Amine-Associated Receptor 1 (TAAR1) Ligand Discovery

The 3-chloro-4-methoxy motif is a "privileged structure" in the design of TAAR1 agonists. Research indicates that halogenation at the 3-position of the phenyl ring, combined with a 4-position ether, significantly enhances binding affinity compared to the unsubstituted phenethylamine.

- Mechanism: TAAR1 is an intracellular GPCR. 3-Cl-4-OMe-PEA acts as a pharmacophore probe, testing the tolerance of the receptor's hydrophobic pocket.

- **Application:** Used as a lead compound to synthesize high-affinity ligands (e.g., urea or formamide derivatives) that modulate dopaminergic firing rates without the psychostimulant effects of amphetamines.

Structure-Activity Relationship (SAR) Probing

In 5-HT_{2A} and 5-HT_{2C} receptor studies, this compound serves as a comparator to isolate the effects of ring chlorination:

- **Electronic Effect:** The electron-withdrawing chlorine atom deactivates the ring slightly compared to 4-OMe-PEA, potentially reducing oxidation susceptibility.
- **Steric Effect:** It probes the size of the receptor's "meta" binding pocket. If binding is retained despite the bulkier Chlorine (vs. Hydrogen), the pocket is deemed "tolerant," guiding further drug design.

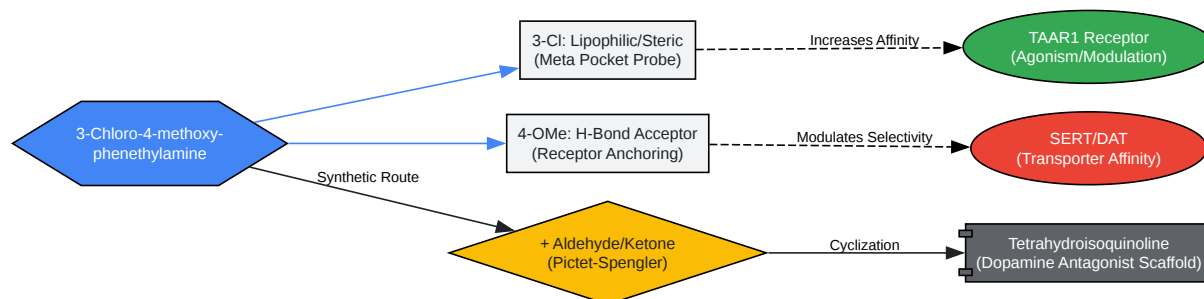
Synthetic Intermediate (Tetrahydroisoquinolines)

3-Cl-4-OMe-PEA is a primary building block for the synthesis of 6-methoxy-7-chlorotetrahydroisoquinolines via the Pictet-Spengler reaction. These tricyclic derivatives are investigated as dopamine D₁/D₅ antagonists and sigma receptor ligands.

Part 3: Visualization of Mechanism & Workflow

Figure 1: Pharmacophore & Synthetic Utility

The following diagram illustrates the dual role of 3-Cl-4-OMe-PEA: as a direct receptor ligand and as a precursor for tricyclic scaffolds.



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Caption: Functional map of 3-Cl-4-OMe-PEA showing its pharmacophore features (blue) and downstream applications in receptor probing (green/red) and synthesis (yellow/grey).

Part 4: Experimental Protocols

Protocol A: Preparation & Solubilization for In Vitro Assays

Objective: Create a stable 10 mM stock solution for receptor binding assays. Caveat: Free base amines are unstable and prone to oxidation. Use the hydrochloride (HCl) salt form if available, or convert immediately.

- Weighing: Accurately weigh 1.86 mg of 3-Cl-4-OMe-PEA (Free Base) or 2.22 mg (HCl Salt) into a sterile microcentrifuge tube.
- Solvent Choice:
 - Preferred: DMSO (Dimethyl Sulfoxide). Dissolve to 10 mM. (Stable at -20°C for 3 months).
 - Alternative: 0.1 M Perchloric Acid (for HPLC standards only, not for cell assays).
- Dilution: For cell-based assays (e.g., HEK293-TAAR1), dilute the DMSO stock 1:1000 into assay buffer (HBSS + 20 mM HEPES) to achieve a 10 µM working concentration. Ensure final DMSO concentration is <0.1%.

Protocol B: Pictet-Spengler Cyclization (Synthetic Application)

Objective: Synthesize a tetrahydroisoquinoline derivative for D1 receptor testing.

- **Reactants:** Combine 1.0 eq of 3-Cl-4-OMe-PEA with 1.1 eq of Paraformaldehyde (or specific aldehyde) in dry Methanol.
- **Acid Catalyst:** Add catalytic amount of Trifluoroacetic acid (TFA) or HCl.
- **Reflux:** Heat to reflux (65°C) for 2-4 hours under Nitrogen atmosphere.
- **Workup:** Evaporate solvent. Basify with NaHCO₃.
 - Extract with Dichloromethane (DCM).
- **Validation:** Verify structure via NMR. The cyclization occurs at the 6-position (para to the chloro), yielding the 7-chloro-6-methoxy-THIQ.

Part 5: Safety & Regulatory Compliance

Toxicology

- **Acute Toxicity:** Data is limited. Treat as a potent sympathomimetic. Likely to possess properties similar to PMA (para-methoxyamphetamine) but modulated by the chlorine.
- **Handling:** Wear nitrile gloves, lab coat, and eye protection. Handle only in a fume hood to avoid inhalation of amine vapors.

Regulatory Status (US)

- **Controlled Substances Act (CSA):** **3-Chloro-4-methoxyphenethylamine** is not explicitly listed in Schedule I or II.
- **Federal Analogue Act:** It is not a positional isomer of a scheduled compound like 2C-C (which is dimethoxy). However, if sold for human consumption, it could be treated as an analogue of controlled phenethylamines.

- Research Use: Permissible for in vitro and in vivo animal research without a DEA license, provided it is not used in humans.

References

- Nichols, D. E. (2018). Structure-activity relationships of phenethylamine hallucinogens. Chemical Reviews. [Link](#) (Provides foundational SAR for halogenated phenethylamines).
- Berry, M. D., et al. (2017). The trace amine-associated receptor 1 (TAAR1): A novel target for the treatment of psychiatric disorders. Frontiers in Pharmacology. [Link](#) (Contextualizes the utility of PEA derivatives in TAAR1 research).
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